

Navigating the Procurement and Purity of 8-Methyl-7-Nonenal: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 7-Nonenal, 8-methyl-

Cat. No.: B058376

[Get Quote](#)

For researchers, scientists, and professionals in drug development, the procurement of high-purity chemical compounds is a critical starting point for robust and reproducible experimentation. This in-depth guide focuses on the commercial availability and purity of 8-methyl-7-nonenal (CAS No. 118343-81-0), a volatile organic compound with potential applications in flavor, fragrance, and chemical synthesis.

This technical document provides a structured overview of commercial suppliers, available purity data, and relevant experimental considerations for 8-methyl-7-nonenal, also referred to as **7-nonenal, 8-methyl-**. All quantitative information is summarized in clear, comparative tables, and logical workflows are visualized to aid in experimental design and execution.

Commercial Suppliers and Purity

The commercial availability of 8-methyl-7-nonenal is somewhat limited, with a few specialized chemical suppliers listing the compound. The purity of commercially available 8-methyl-7-nonenal can vary, and it is crucial for researchers to obtain a certificate of analysis (CoA) from the supplier to confirm the exact purity and identify any potential impurities.

Based on available data, the purity of related nonenal compounds that have been synthesized for research purposes is typically high. For instance, a synthesized batch of the closely related 8-nonenal was reported to have a purity of approximately 97%, as determined by gas chromatography (GC).^[1] While this provides a benchmark, the purity of commercially supplied 8-methyl-7-nonenal should be independently verified.

Table 1: Commercial Supplier Information for 8-Methyl-7-Nonenal

Supplier Name	Website/Contact	CAS Number	Notes
Chemical Point Italia s.r.l.	ChemBuyersGuide.com	118343-81-0	Listed as a supplier. Purity and stock status require direct inquiry.
Conier Chem and Pharma Limited	ChemBuyersGuide.com	118343-81-0	Listed as a supplier. Purity and stock status require direct inquiry.
Shanghai Nianxing Industrial Co., Ltd.	Chemsrc.com	118343-81-0	Listed on a chemical sourcing platform. Direct contact is necessary to confirm availability and specifications.

Table 2: Physical and Chemical Properties of 8-Methyl-7-Nonenal

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₈ O	Chemsrc.com
Molecular Weight	154.25 g/mol	Chemsrc.com
CAS Number	118343-81-0	Chemsrc.com

Experimental Protocols and Considerations

Due to the specialized nature of 8-methyl-7-nonenal, detailed experimental protocols are not widely published. However, standard analytical techniques for volatile aldehydes are directly applicable.

Purity Determination by Gas Chromatography-Mass Spectrometry (GC-MS)

A primary method for assessing the purity of 8-methyl-7-nonenal is Gas Chromatography-Mass Spectrometry (GC-MS). This technique separates the components of a sample and provides mass spectra for their identification.

General GC-MS Protocol:

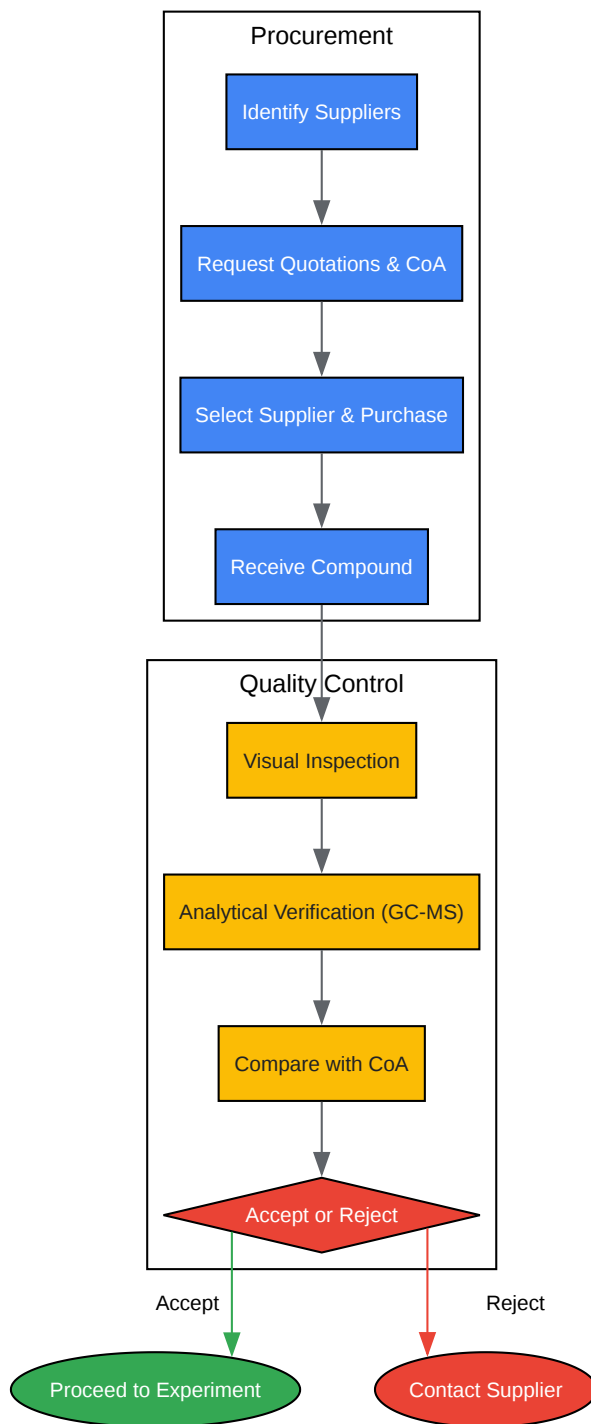
- **Sample Preparation:** Prepare a dilute solution of 8-methyl-7-nonenal in a high-purity volatile solvent (e.g., hexane or dichloromethane).
- **Injection:** Inject a small volume (e.g., 1 μL) of the prepared sample into the GC injector port.
- **Gas Chromatography:**
 - **Column:** A non-polar or medium-polarity capillary column (e.g., DB-5ms, HP-5ms) is suitable for separating volatile compounds.
 - **Carrier Gas:** Helium or hydrogen at a constant flow rate.
 - **Oven Program:** A temperature gradient program is typically used to ensure good separation of components. For example, start at a low temperature (e.g., 40°C), hold for a few minutes, and then ramp up to a higher temperature (e.g., 250°C).
- **Mass Spectrometry:**
 - **Ionization:** Electron Ionization (EI) is commonly used.
 - **Mass Analyzer:** A quadrupole or time-of-flight (TOF) analyzer.
 - **Data Acquisition:** Scan a mass range appropriate for the expected compound and its fragments (e.g., m/z 35-350).
- **Data Analysis:**
 - The purity is determined by the relative peak area of 8-methyl-7-nonenal compared to the total area of all peaks in the chromatogram.

- The mass spectrum of the main peak should be compared with a reference spectrum (if available) or analyzed for characteristic fragmentation patterns to confirm the identity of the compound.

Logical and Experimental Workflows

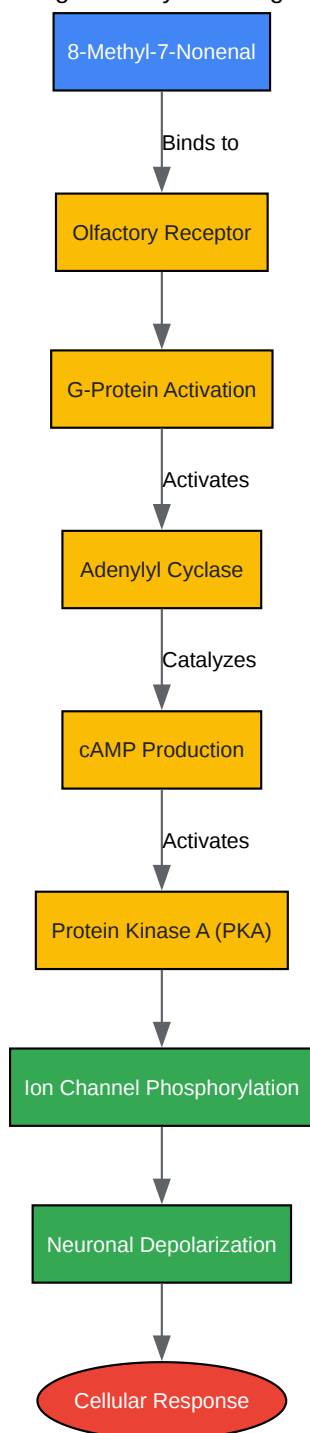
To facilitate the procurement and experimental use of 8-methyl-7-nonenal, the following diagrams illustrate key processes.

Procurement and Quality Control Workflow for 8-Methyl-7-Nonenal

[Click to download full resolution via product page](#)

Caption: Procurement and quality control workflow for chemical standards.

Hypothetical Signaling Pathway Involving a Volatile Aldehyde

[Click to download full resolution via product page](#)

Caption: Hypothetical olfactory signaling pathway for a volatile aldehyde.

Conclusion

For researchers and professionals in drug development, obtaining well-characterized compounds is paramount. While 8-methyl-7-nonenal is not as widely available as more common reagents, it can be sourced from specialized suppliers. It is imperative to perform independent quality control, such as GC-MS analysis, to verify the purity of the procured material before its inclusion in any experimental workflow. The methodologies and workflows presented in this guide provide a framework for the successful procurement and utilization of 8-methyl-7-nonenal in research and development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [Navigating the Procurement and Purity of 8-Methyl-7-Nonenal: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b058376#commercial-suppliers-and-purity-of-7-nonenal-8-methyl>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com